

Essential Safety and Operational Guide for Handling 1-Bromo-3-methylpentane

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Compound of Interest

Compound Name: 1-Bromo-3-methylpentane

Cat. No.: B1293714

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides immediate, essential safety and logistical information for **1-Bromo-3-methylpentane**, including detailed operational and disposal plans to foster a secure laboratory environment.

Physicochemical Properties

A clear understanding of the properties of **1-Bromo-3-methylpentane** is the first step toward safe handling.

Property	Value	Source
Molecular Formula	C6H13Br	[1][2][3][4]
Molecular Weight	165.07 g/mol	[1][2][3][4]
Boiling Point	144.0 ± 8.0 °C at 760 mmHg	[2]
Flash Point	40.1 ± 10.4 °C	[2]
Density	1.2 ± 0.1 g/cm ³	[2]
Vapor Pressure	6.5 ± 0.3 mmHg at 25°C	[2]

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE are critical to minimize exposure and ensure personal safety when handling **1-Bromo-3-methylpentane**, a flammable liquid and irritant.

PPE Category	Specification	Rationale & Citation
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	For incidental contact, nitrile gloves are recommended. For extended contact or immersion, consider heavier-duty gloves such as Viton® or Norfoil®. Always inspect gloves for tears or punctures before use.[5]	Halogenated hydrocarbons can degrade many common glove materials.[6][7] Neoprene and butyl rubber have shown poor resistance to this chemical class.[5][7]
Respiratory Protection	In well-ventilated areas, respiratory protection may not be required. However, where ventilation is inadequate or for spills, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used.	Protects against inhalation of vapors which may cause respiratory irritation.
Skin and Body Protection	A flame-retardant lab coat or chemical-resistant apron should be worn. Closed-toe shoes are mandatory.	Provides a barrier against skin contact and protects from potential splashes of this skin irritant.

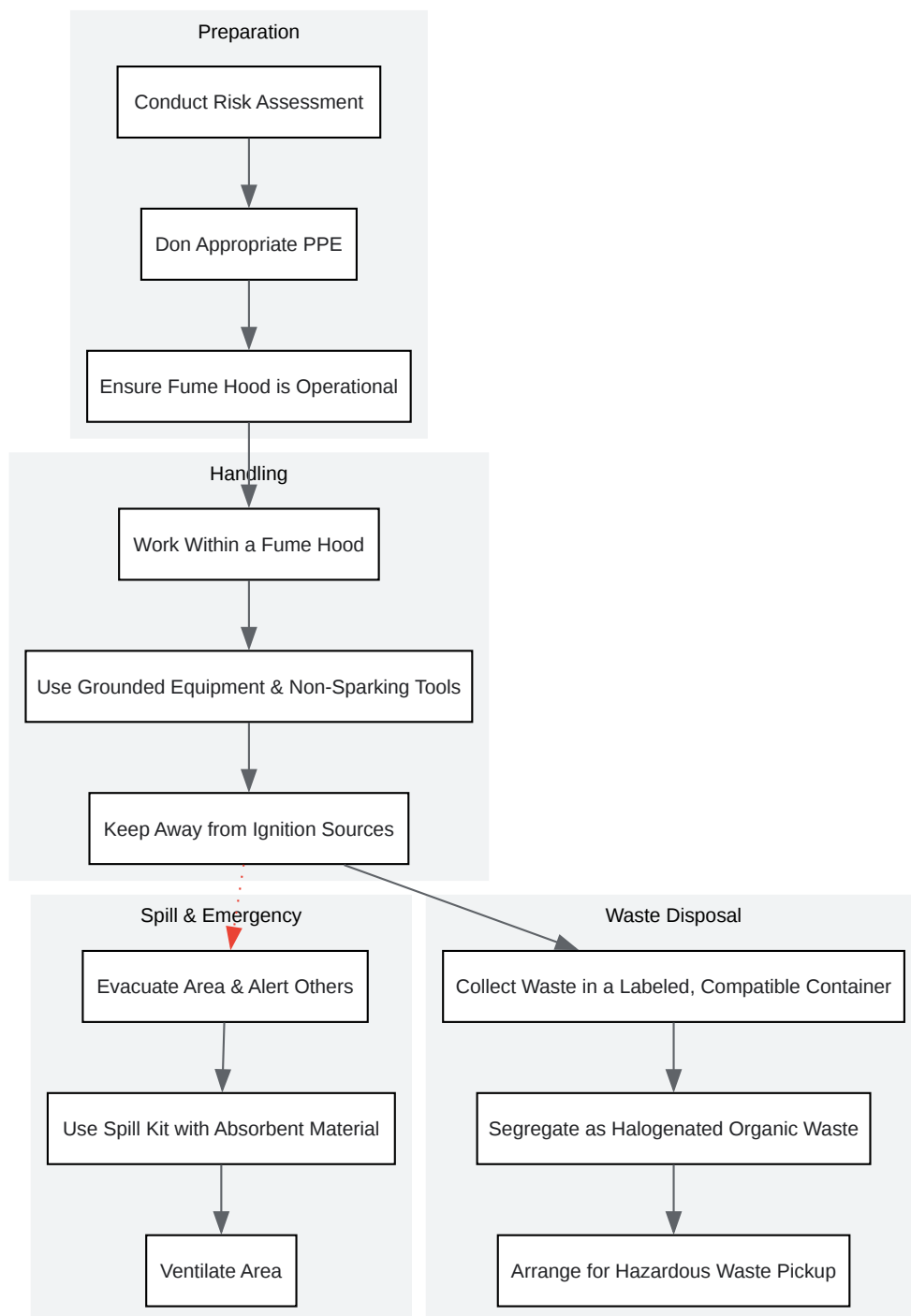
Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety and environmental responsibility.

Experimental Workflow

The following diagram outlines the standard operating procedure for handling **1-Bromo-3-methylpentane** from preparation to disposal.

Safe Handling Workflow for 1-Bromo-3-methylpentane

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Caption: A logical workflow for the safe handling of **1-Bromo-3-methylpentane**.

Disposal Plan

Proper disposal of **1-Bromo-3-methylpentane** and its contaminated materials is crucial to prevent environmental contamination and comply with regulations.

- **Waste Segregation:** **1-Bromo-3-methylpentane** waste is classified as a halogenated organic waste. It must be collected separately from non-halogenated waste to avoid costly and complex disposal procedures.[8]
- **Containerization:** Use a designated, properly labeled, and sealed waste container that is compatible with halogenated hydrocarbons. The label should clearly state "Hazardous Waste," "Halogenated Organic Waste," and list the contents.[9]
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials and ignition sources.
- **Pickup and Disposal:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[9] Do not pour this chemical down the drain.

By adhering to these guidelines, researchers and scientists can significantly mitigate the risks associated with handling **1-Bromo-3-methylpentane**, ensuring a safer laboratory environment for all.

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